

# Commercial Suppliers of 5-Hydroxy Isatoic Anhydride for Research: A Technical Guide

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## Compound of Interest

Compound Name: *5-Hydroxy isatoic anhydride*

Cat. No.: B174216

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For researchers, scientists, and professionals in drug development, sourcing high-quality reagents is a critical first step in the experimental workflow. **5-Hydroxy isatoic anhydride**, a derivative of isatoic anhydride, serves as a valuable building block in organic synthesis, particularly in the creation of diverse molecular scaffolds for pharmaceutical and chemical research.<sup>[1]</sup> This technical guide provides an in-depth overview of commercial suppliers of **5-Hydroxy isatoic anhydride**, its applications, and relevant experimental context.

## Supplier Landscape

A variety of chemical suppliers offer **5-Hydroxy isatoic anhydride** for research purposes. The compound is typically available in research-grade purities, often around 98%. While a comprehensive price comparison is challenging due to fluctuating stock and pricing models, the following table summarizes key information from several suppliers to aid in procurement decisions. Researchers are encouraged to visit the suppliers' websites for the most current information.

Supplier	Purity	Available Quantities	CAS Number	Molecular Formula	Molecular Weight
Aladdin Scientific	≥ 98%	1 g	195986-91-5	C <sub>8</sub> H <sub>5</sub> NO <sub>4</sub>	179.13
BOC Sciences	≥ 98%	Inquire for details	195986-91-5	C <sub>8</sub> H <sub>5</sub> NO <sub>4</sub>	179.13
ChemicalBook	≥ 98%	Inquire for details	195986-91-5	C <sub>8</sub> H <sub>5</sub> NO <sub>4</sub>	179.13
Finetech Industry Limited	Inquire for details	Various pack sizes	195986-91-5	C <sub>8</sub> H <sub>5</sub> NO <sub>4</sub>	179.13
NINGBO INNO PHARMCHE M CO.,LTD.	Inquire for details	Inquire for details	195986-91-5	C <sub>8</sub> H <sub>5</sub> NO <sub>4</sub>	179.13
atom-molecules	≥ 98%	1 g	195986-91-5	C <sub>8</sub> H <sub>5</sub> NO <sub>4</sub>	179.1

## Applications in Research and Drug Development

**5-Hydroxy isatoic anhydride** is primarily utilized as a versatile intermediate in the synthesis of more complex molecules. Its bifunctional nature, containing both a reactive anhydride and a hydroxyl group, allows for a range of chemical transformations.

**Building Block for Heterocyclic Synthesis:** Isatoic anhydrides are well-established precursors for the synthesis of a variety of nitrogen-containing heterocyclic compounds. These structures are of significant interest in medicinal chemistry due to their prevalence in biologically active molecules. The presence of the hydroxyl group on the benzene ring of **5-Hydroxy isatoic anhydride** offers an additional site for modification, enabling the creation of diverse libraries of compounds for screening.

**Pharmaceutical Synthesis:** While specific drug development projects utilizing **5-Hydroxy isatoic anhydride** are not extensively documented in publicly available literature, its parent

compound, isatoic anhydride, is a known intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory agents, analgesics, and antibacterials.<sup>[2]</sup> The 5-hydroxy derivative provides a strategic starting point for the development of new chemical entities with potentially novel biological activities.

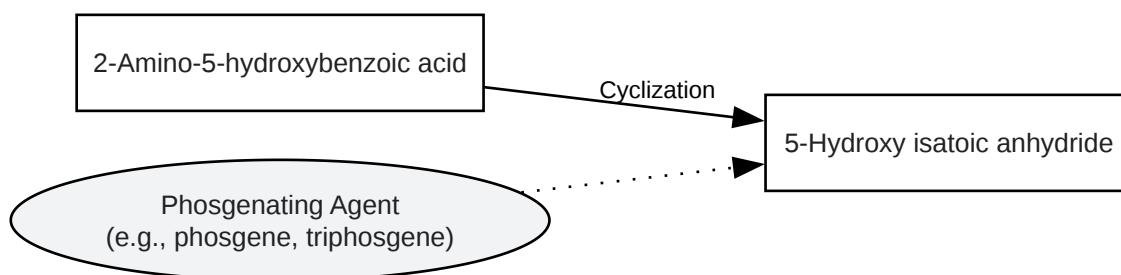
## Experimental Protocols and Synthesis

Detailed experimental protocols for the use of **5-Hydroxy isatoic anhydride** are often specific to the target molecule being synthesized. However, general procedures for reactions involving isatoic anhydrides can be adapted.

A general workflow for utilizing **5-Hydroxy isatoic anhydride** as a building block in a synthetic chemistry lab is outlined below:

Fig. 1: General experimental workflow for using **5-Hydroxy isatoic anhydride** in synthesis.

**Synthesis of 5-Hydroxy Isatoic Anhydride:** While commercially available, understanding the synthesis of **5-Hydroxy isatoic anhydride** can be valuable for researchers. The synthesis of isatoic anhydrides generally involves the reaction of the corresponding anthranilic acid with a phosgenating agent. For **5-Hydroxy isatoic anhydride**, the starting material would be 2-amino-5-hydroxybenzoic acid. A general synthetic scheme is presented below.



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Fig. 2: General synthetic pathway to **5-Hydroxy isatoic anhydride**.

## Signaling Pathways and Logical Relationships

Currently, there is a lack of specific information in the public domain detailing the direct interaction of **5-Hydroxy isatoic anhydride** with known signaling pathways. Its utility is

primarily as a synthetic intermediate. The biological activity of the final compounds derived from it would determine their interaction with cellular signaling cascades.

The logical relationship for its use in drug discovery follows a standard path from a chemical building block to a potential therapeutic agent.



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Fig. 3: Logical flow of **5-Hydroxy isatoic anhydride** in a drug discovery process.

In conclusion, **5-Hydroxy isatoic anhydride** is a readily available chemical intermediate with significant potential for the synthesis of novel compounds for research and drug discovery. While specific biological data on the compound itself is limited, its value as a versatile building block is clear. Researchers can procure this reagent from a number of commercial suppliers and utilize it in established synthetic methodologies to generate diverse molecular libraries for further investigation.

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## References

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